

Padsevonil Demonstrates High Affinity for All Three SV2 Isoforms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Padsevonil

Cat. No.: B609823

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Padsevonil, an investigational antiepileptic drug, exhibits a unique pharmacological profile characterized by its high binding affinity to all three synaptic vesicle protein 2 (SV2) isoforms: SV2A, SV2B, and SV2C.[1][2][3] This broad-spectrum activity on SV2 proteins distinguishes it from other SV2A-targeting medications like levetiracetam and brivaracetam, which show marked selectivity for the SV2A isoform.[4]

Comparative Binding Affinity of Padsevonil

Quantitative analysis from in vitro binding assays reveals that **Padsevonil** binds with nanomolar affinity to all three SV2 isoforms. The binding affinity, expressed as pKi values, demonstrates a potent interaction with SV2A and SV2C, and a slightly lower, yet still high, affinity for SV2B. In contrast, levetiracetam and brivaracetam display significantly lower affinity for SV2B and SV2C.[5][6][7][8][9]

Compound	SV2A (pKi)	SV2B (pKi)	SV2C (pKi)
Padsevonil	8.5[6][7][8][10]	7.9[6][7][8][10]	8.5[6][7][8][10]
Levetiracetam	5.2[6][7][8]	Low Affinity[5]	Low Affinity[5]
Brivaracetam	6.6[6][7][8]	Low Affinity[5]	Low Affinity[5]

Experimental Protocols

The binding affinity of **Padsevonil** to the SV2 isoforms was determined through radioligand binding assays. The general methodology is outlined below:

Preparation of Cell Membranes:

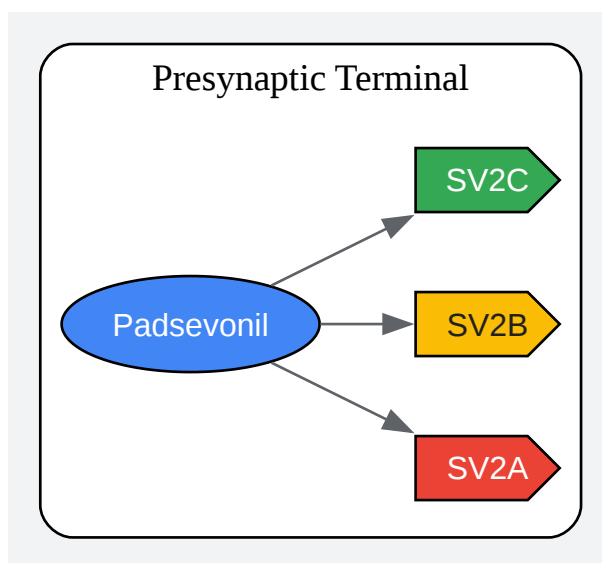
- Recombinant human SV2A, SV2B, and SV2C proteins were individually expressed in Human Embryonic Kidney (HEK) 293 cells.[5]
- Cell membranes containing the respective SV2 isoforms were prepared from these cells.[5]

Binding Assays:

- The binding assays were performed according to the methods described by Gillard et al. (European Journal of Pharmacology, 2011).[5]
- Custom-labeled [3H]**Padsevonil** was used as the radioligand.[5]
- Membranes expressing the specific SV2 isoform were incubated with [3H]**Padsevonil**.
- The amount of bound radioligand was measured to determine the binding affinity.

Mechanism of Action and Signaling Pathway

Padsevonil's primary mechanism of action involves its interaction with presynaptic SV2 proteins.[2][3] By binding to all three isoforms, it is thought to modulate neurotransmitter release, contributing to its potential antiseizure effects.[11] This dual action on both excitatory and inhibitory synapses, through its broad SV2 isoform binding, represents a novel approach in epilepsy treatment. Although the precise downstream signaling cascade following **Padsevonil** binding to SV2B and SV2C is still under investigation, the initial interaction is a critical step.



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Padsevonil binding to SV2 isoforms A, B, and C.

It is important to note that while preclinical data showed promise, the clinical development of **Padsevonil** was discontinued in 2020 after Phase 2b and Phase 3 trials failed to meet their primary efficacy endpoints.[12]

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- To cite this document: BenchChem. [Padsevonil Demonstrates High Affinity for All Three SV2 Isoforms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609823#comparative-potency-of-padsevonil-on-sv2-isoforms]

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